

Essential Safety and Logistical Information for Handling ME3221

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Compound of Interest

Compound Name: ME3221

Cat. No.: B1676122

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Product Identifier: **ME3221** Chemical Name: 3-Methoxy-2,6-dimethyl-4-((2'-(1H-tetrazol-5-yl)-[1,1'-biphenyl]-4-yl)methoxy)pyridine CAS Number: 139958-16-0 Class: Angiotensin II Receptor Antagonist

Disclaimer: No specific Safety Data Sheet (SDS) for **ME3221** (CAS 139958-16-0) was publicly available at the time of this writing. The following guidance is based on the safety profiles of structurally related compounds, particularly those containing a tetrazole functional group. Tetrazole-containing compounds can present significant hazards, and it is imperative to handle **ME3221** with extreme caution, assuming it may share these hazardous properties. All laboratory personnel must be thoroughly trained on the potential risks and proper handling procedures before working with this compound.

I. Hazard Summary and Personal Protective Equipment (PPE)

Given the presence of the tetrazole moiety, **ME3221** should be treated as a potentially hazardous substance. The primary concerns are flammability, potential for explosive decomposition, and toxicity. The following table summarizes the potential hazards and the recommended personal protective equipment.

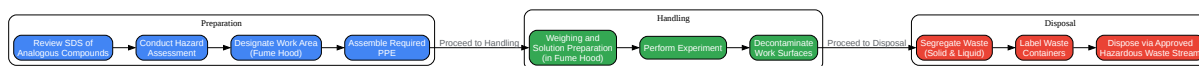
Hazard Class	Potential Hazard Description	Required Personal Protective Equipment (PPE)
Flammability	Tetrazole compounds can be flammable solids.[1]	- Flame-retardant lab coat.- Work should be conducted in a well-ventilated area, away from open flames, sparks, and other ignition sources.[1][2]
Explosivity	Some tetrazole compounds are explosive and sensitive to shock, friction, or heat, especially when dry.[3][4]	- Safety glasses with side shields or chemical safety goggles are mandatory.[1][3]- A face shield may be necessary when handling larger quantities or when there is a risk of splashing or projectile hazards.
Acute Toxicity	May be toxic if swallowed, in contact with skin, or if inhaled.[1]	- Gloves: Chemical-resistant gloves (e.g., nitrile) are required.[1][3] Gloves should be inspected before use and changed frequently.- Respiratory Protection: A NIOSH-approved respirator should be used, especially when handling the powder outside of a certified chemical fume hood or glove box.[1][3] The type of respirator will depend on the potential for airborne concentration.
Irritation	May cause skin, eye, and respiratory tract irritation.[3]	- Eye Protection: Chemical safety goggles are essential to prevent eye contact.[1][3]- Skin Protection: A lab coat and proper gloves are necessary to

prevent skin contact.[1][3]-

Respiratory Protection: Use in a well-ventilated area or with local exhaust ventilation to minimize inhalation.[2][3]

II. Operational Plan for Safe Handling

A systematic approach is crucial for minimizing risks when working with **ME3221**. The following workflow outlines the key steps for safe handling from receipt to disposal.



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Figure 1: Safe Handling Workflow for **ME3221**.

Experimental Protocol: Weighing and Solution Preparation

- Preparation:
 - Ensure the chemical fume hood is certified and functioning correctly.
 - Gather all necessary equipment (e.g., analytical balance, spatulas, glassware, solvent).
 - Don all required PPE as outlined in the table above.
- Weighing:
 - Perform all manipulations of solid **ME3221** within the fume hood to minimize inhalation exposure.

- Use anti-static weigh paper or a weighing boat.
- Carefully transfer the desired amount of **ME3221** to a tared container. Avoid creating dust.
- Solution Preparation:
 - Add the solvent to the vessel containing the weighed **ME3221** slowly to avoid splashing.
 - If necessary, sonicate or stir the mixture within the fume hood until the compound is fully dissolved.
 - Cap the container securely.
- Cleanup:
 - Carefully clean the spatula and any other utensils used.
 - Wipe down the work surface in the fume hood with an appropriate solvent and then a cleaning agent.
 - Dispose of all contaminated materials (e.g., weigh paper, gloves) in the designated hazardous waste container.

III. Disposal Plan

Proper disposal of **ME3221** and associated waste is critical to ensure safety and environmental compliance.

- Waste Segregation:
 - Solid Waste: All solid materials contaminated with **ME3221** (e.g., gloves, weigh paper, paper towels) should be collected in a dedicated, labeled hazardous waste container.
 - Liquid Waste: Unused solutions and contaminated solvents should be collected in a separate, labeled hazardous waste container. Do not mix with other waste streams unless compatibility has been confirmed.

- Labeling: All waste containers must be clearly labeled with "Hazardous Waste" and the full chemical name of the contents, including "**ME3221**".
- Disposal: All waste must be disposed of through the institution's official hazardous waste management program. Follow all local, state, and federal regulations for the disposal of hazardous chemical waste. Never dispose of **ME3221** down the drain or in the regular trash.

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